

Application Notes and Protocols for VS-4718 in Orthotopic Breast Cancer Models

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Compound of Interest		
Compound Name:	PND-1186 hydrochloride	
Cat. No.:	B1651901	Get Quote

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These application notes provide a comprehensive overview of the use of VS-4718, a potent and selective Focal Adhesion Kinase (FAK) inhibitor, in preclinical orthotopic breast cancer models. The provided protocols and data are intended to guide researchers in designing and executing experiments to evaluate the efficacy of VS-4718.

Introduction

VS-4718 (also known as PND-1186) is a small molecule inhibitor of Focal Adhesion Kinase (FAK), a non-receptor tyrosine kinase that plays a critical role in cell adhesion, migration, proliferation, and survival.[1] FAK is frequently overexpressed in various cancers, including breast cancer, and its activity is associated with tumor progression, metastasis, and the maintenance of cancer stem cells (CSCs).[2][3] VS-4718 selectively targets FAK, leading to the disruption of downstream signaling pathways, induction of apoptosis, and a preferential reduction in the cancer stem cell population.[4]

Mechanism of Action

VS-4718 inhibits FAK by blocking its autophosphorylation at tyrosine 397 (Tyr397).[1] This initial phosphorylation event is crucial for the recruitment and activation of other signaling proteins, including Src family kinases. By preventing FAK activation, VS-4718 disrupts key signaling cascades implicated in cancer progression, such as the PI3K/Akt and Wnt/β-catenin pathways.[1][4] This targeted inhibition leads to reduced tumor cell motility, invasion, and

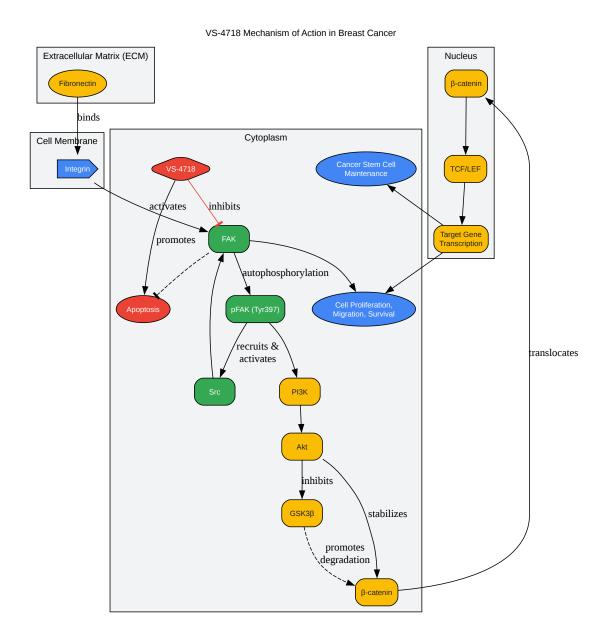


survival, particularly in three-dimensional environments that mimic the tumor microenvironment. [5] Furthermore, VS-4718 has been shown to preferentially induce apoptosis in CSCs, a subpopulation of tumor cells responsible for chemoresistance and tumor recurrence.[4]

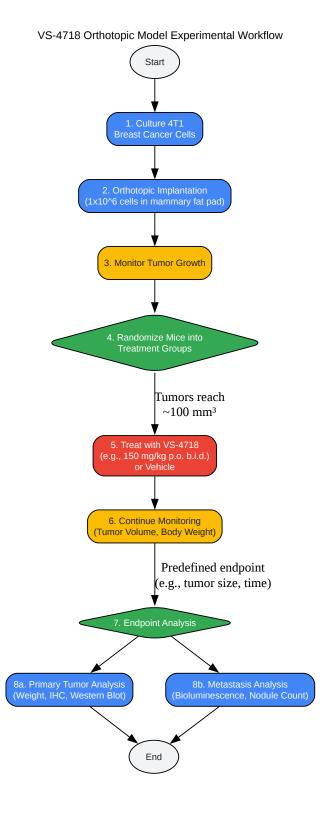
Signaling Pathway

The following diagram illustrates the central role of FAK in mediating signals from the extracellular matrix (ECM) via integrins and how VS-4718 intervenes in this pathway.









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